

Protocol for the Preparation of Atazanavir-d5 Standard Solutions

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Compound of Interest

Compound Name: Atazanavir-d5

Cat. No.: B15557761

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Abstract

This document provides a detailed protocol for the preparation of **Atazanavir-d5** standard solutions, intended for use as an internal standard in the quantitative analysis of atazanavir in biological matrices. The protocol covers the preparation of a primary stock solution, intermediate stock solutions, and a final working standard solution. This guide is designed for researchers, scientists, and drug development professionals engaged in bioanalytical method development and validation.

Materials and Reagents

- **Atazanavir-d5** powder (purity $\geq 95\%$)
- Methanol (HPLC grade or higher)
- Dimethyl sulfoxide (DMSO, optional for initial dissolution)
- Acetonitrile (HPLC grade or higher)
- Deionized water (18.2 M Ω ·cm)
- Calibrated analytical balance
- Class A volumetric flasks (1 mL, 10 mL, 50 mL)

- Calibrated positive displacement pipettes
- Vortex mixer
- Sonicator

Experimental Protocols

Preparation of Atazanavir-d5 Primary Stock Solution (1.0 mg/mL)

The primary stock solution is the foundational standard from which all subsequent dilutions are made. Accuracy in this step is critical for the integrity of the entire calibration curve.

- Weighing: Accurately weigh approximately 1.0 mg of **Atazanavir-d5** powder using a calibrated analytical balance.
- Dissolution: Transfer the weighed powder to a 1.0 mL Class A volumetric flask.
- Solubilization: Add a small volume of 100% methanol (or DMSO) to the flask to dissolve the powder completely. If necessary, vortex and sonicate briefly to ensure full dissolution.^[1]
- Dilution: Once the solid is fully dissolved, bring the solution to the final volume of 1.0 mL with 100% methanol to achieve a final concentration of 1.0 mg/mL.^{[1][2]}
- Storage: Store the primary stock solution in a tightly sealed container at -20°C for long-term stability.^[3] For shorter-term use, storage at 4°C is also acceptable.^[2]

Preparation of Intermediate Stock Solutions

Intermediate stock solutions are prepared by diluting the primary stock solution to concentrations that are more convenient for preparing the final working solutions.

- Intermediate Stock A (100 µg/mL): Transfer 1.0 mL of the 1.0 mg/mL primary stock solution into a 10 mL Class A volumetric flask. Dilute to the final volume with 50% methanol.
- Intermediate Stock B (10 µg/mL): Transfer 1.0 mL of the 100 µg/mL Intermediate Stock A into a 10 mL Class A volumetric flask. Dilute to the final volume with 50% methanol.

Preparation of Final Working Standard Solution (0.2 µg/mL)

The final working standard solution is the solution that will be added to the calibration standards and quality control samples.

- **Dilution:** Transfer 2.0 mL of the 10 µg/mL Intermediate Stock B into a 100 mL Class A volumetric flask.
- **Final Volume:** Dilute to the final volume with 50% methanol to achieve a final concentration of 0.2 µg/mL (or 200 ng/mL).
- **Storage:** The working standard solution should be stored at 2-8°C and is typically stable for weekly use.

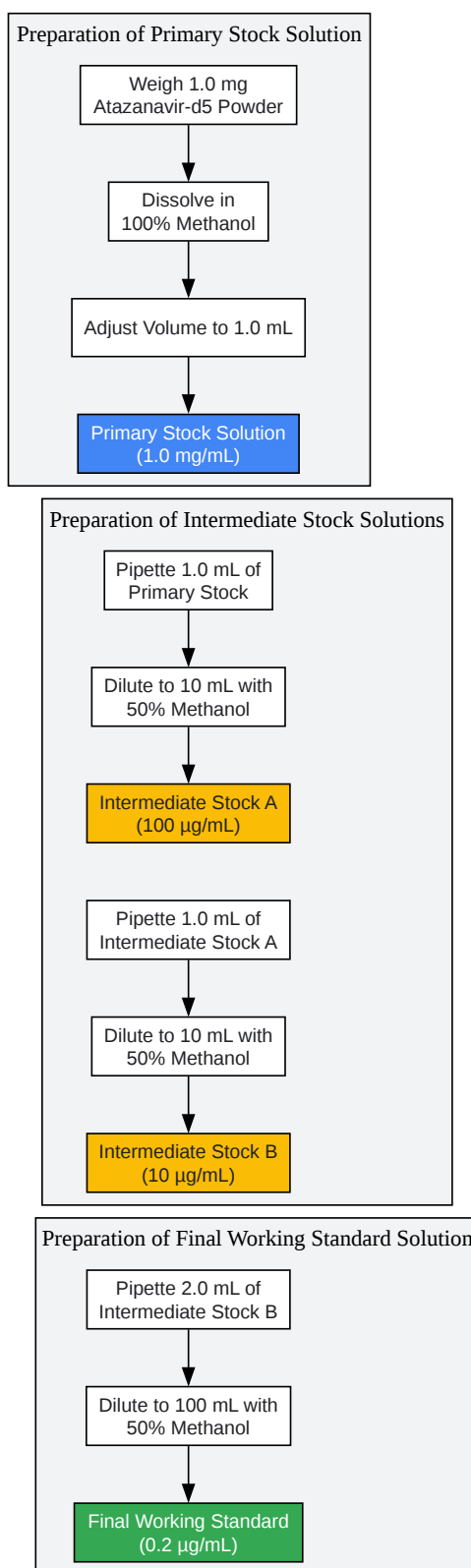
Data Presentation

The following table summarizes the concentrations and preparation details for the **Atazanavir-d5** standard solutions.

Solution Name	Parent Solution	Concentration of Parent Solution	Volume of Parent Solution	Final Volume	Diluent	Final Concentration
Primary Stock Solution	Atazanavir-d5 Powder	N/A	1.0 mg	1.0 mL	100% Methanol	1.0 mg/mL
Intermediate Stock A	Primary Stock Solution	1.0 mg/mL	1.0 mL	10 mL	50% Methanol	100 µg/mL
Intermediate Stock B	Intermediate Stock A	100 µg/mL	1.0 mL	10 mL	50% Methanol	10 µg/mL
Final Working Standard	Intermediate Stock B	10 µg/mL	2.0 mL	100 mL	50% Methanol	0.2 µg/mL

Visualization

The following diagram illustrates the workflow for the preparation of **Atazanavir-d5** standard solutions.



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